

# An In-depth Technical Guide to the Chemical Structure and Properties of Imazapyr

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Arsenal*

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## Introduction

Imazapyr is a broad-spectrum systemic herbicide belonging to the imidazolinone chemical class.<sup>[1][2]</sup> It is widely utilized in the management of a broad range of terrestrial and aquatic vegetation, including annual and perennial grasses, broadleaf weeds, and woody species.<sup>[3][4]</sup> Its herbicidal activity stems from the inhibition of a key enzyme in the biosynthesis of branched-chain amino acids in plants.<sup>[3]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies for the study of imazapyr.

## Chemical Structure and Identification

Imazapyr is a complex organic molecule characterized by a pyridine ring linked to an imidazolinone ring. The IUPAC name for imazapyr is 2-(4-methyl-5-oxo-4-propan-2-yl-1H-imidazol-2-yl)pyridine-3-carboxylic acid.<sup>[3]</sup>

Identifier	Value
IUPAC Name	2-(4-methyl-5-oxo-4-propan-2-yl-1H-imidazol-2-yl)pyridine-3-carboxylic acid[3]
CAS Number	81334-34-1[3]
Molecular Formula	C <sub>13</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub> [3]
Molecular Weight	261.28 g/mol [3]
Canonical SMILES	<chem>CC(C)C1(C)C(=O)NC(=N1)C2=C(C=CC=N2)C(=O)O</chem>

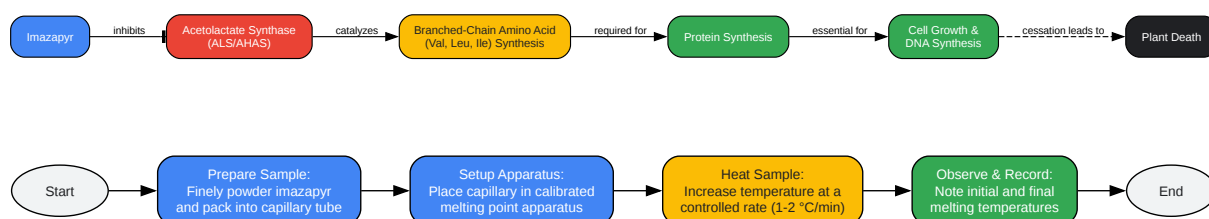
## Physicochemical Properties

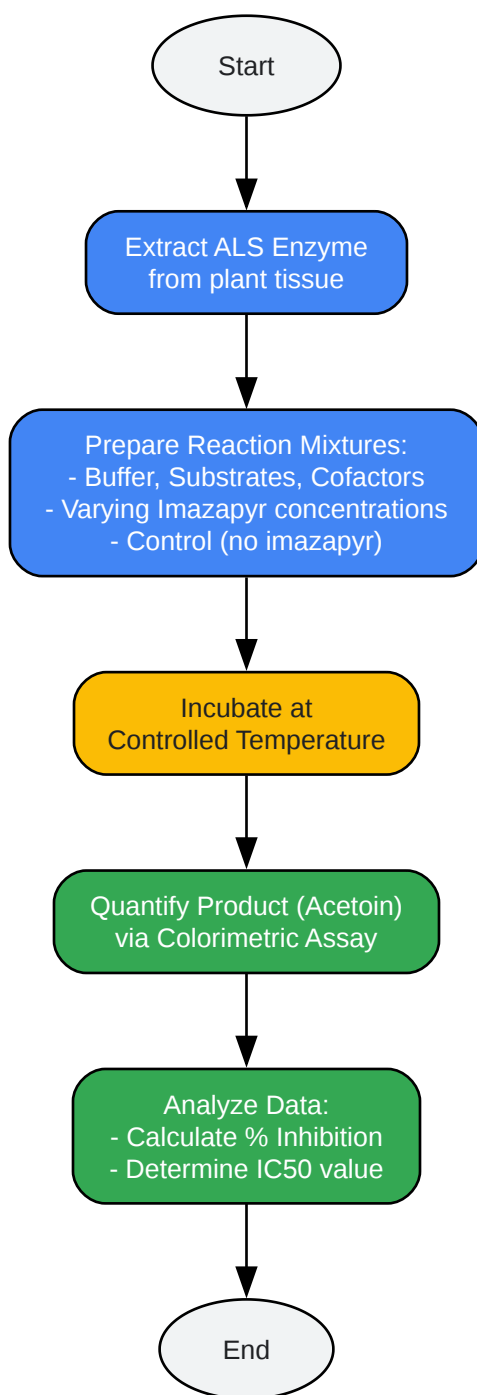
The physicochemical properties of imazapyr are crucial for understanding its environmental fate and biological activity. A summary of these properties is presented in the table below.

Property	Value	Conditions
Melting Point	168–172 °C	Technical material[5]
Water Solubility	11.3 g/L	25 °C (acid form)[5]
650 g/L	(isopropylamine salt)[5]	
Vapor Pressure	$< 2.7 \times 10^{-5}$ Pa	45 °C[5]
pKa	3.8	Weak acid[5]
Octanol-Water Partition Coefficient (log Kow)	-0.39	pH 4, 20 °C[5]
Density	1.36 g/cm <sup>3</sup>	20 °C (pure active ingredient) [5]

## Mechanism of Action: Inhibition of Acetolactate Synthase

Imazapyr's herbicidal effect is mediated through the inhibition of acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][2] This enzyme is pivotal in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine, which are essential for protein synthesis and cell growth in plants.[5][6] By inhibiting ALS, imazapyr disrupts these vital processes, leading to the cessation of plant growth and eventual death.[3] This enzyme is not present in animals, which contributes to the low direct toxicity of imazapyr to mammals.[4]





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Imazapyr]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013267#chemical-structure-and-properties-of-imazapyr]

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